

Essential Safety and Operational Guide for 4-Hydroxy-2-iodobenzaldehyde

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Compound of Interest

Compound Name: **4-Hydroxy-2-iodobenzaldehyde**

Cat. No.: **B1341843**

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **4-Hydroxy-2-iodobenzaldehyde**. Adherence to these procedures is vital for ensuring personal safety and proper chemical management.

Chemical Hazard Summary

4-Hydroxy-2-iodobenzaldehyde is a chemical compound that requires careful handling due to its potential health and environmental hazards. According to safety data, it causes skin irritation, serious eye damage, and may cause respiratory irritation.[\[1\]](#)[\[2\]](#) It is also considered harmful to aquatic life. Therefore, appropriate personal protective equipment and handling procedures are mandatory.

Personal Protective Equipment (PPE)

The following table summarizes the necessary PPE for handling **4-Hydroxy-2-iodobenzaldehyde**. Always inspect PPE for integrity before use.[\[3\]](#)

| Protection Area | Required PPE | Specifications & Rationale |
|------------------------|--|---|
| Eye/Face Protection | Chemical safety goggles or a face shield | Must meet ANSI Z.87.1 or European Standard EN166. ^[4] [5] Essential to prevent serious eye damage from dust or splashes. ^[6] |
| Skin Protection | Chemical-resistant gloves (e.g., Nitrile, Neoprene) and a lab coat | Disposable nitrile gloves offer broad short-term protection. ^[7] Always wash hands thoroughly after handling. ^{[2][8]} A lab coat should be worn to protect clothing and skin. ^[7] |
| Respiratory Protection | Use in a well-ventilated area; respirator if needed | Operations should be conducted in a chemical fume hood or a well-ventilated area to avoid breathing dust. ^[2] If ventilation is inadequate, a suitable respirator is required. ^{[7][9]} |
| Footwear | Closed-toe shoes | Shoes must cover the entire foot to protect against spills. ^[7] ^[10] |

Operational Plan: Step-by-Step Handling Protocol

Following a structured protocol minimizes risks during the handling of **4-Hydroxy-2-iodobenzaldehyde**.

1. Preparation:

- Ensure that an eyewash station and safety shower are readily accessible.^{[4][5]}
- Work in a well-ventilated area, preferably a chemical fume hood.^[3]
- Don all required PPE as specified in the table above.

- Keep the container tightly closed when not in use and store it in a dry, cool place away from direct sunlight and incompatible materials like strong oxidizing agents and strong bases.[3][4] [11] The compound should be stored under nitrogen at 4°C for long-term stability.[1]

2. Handling and Use:

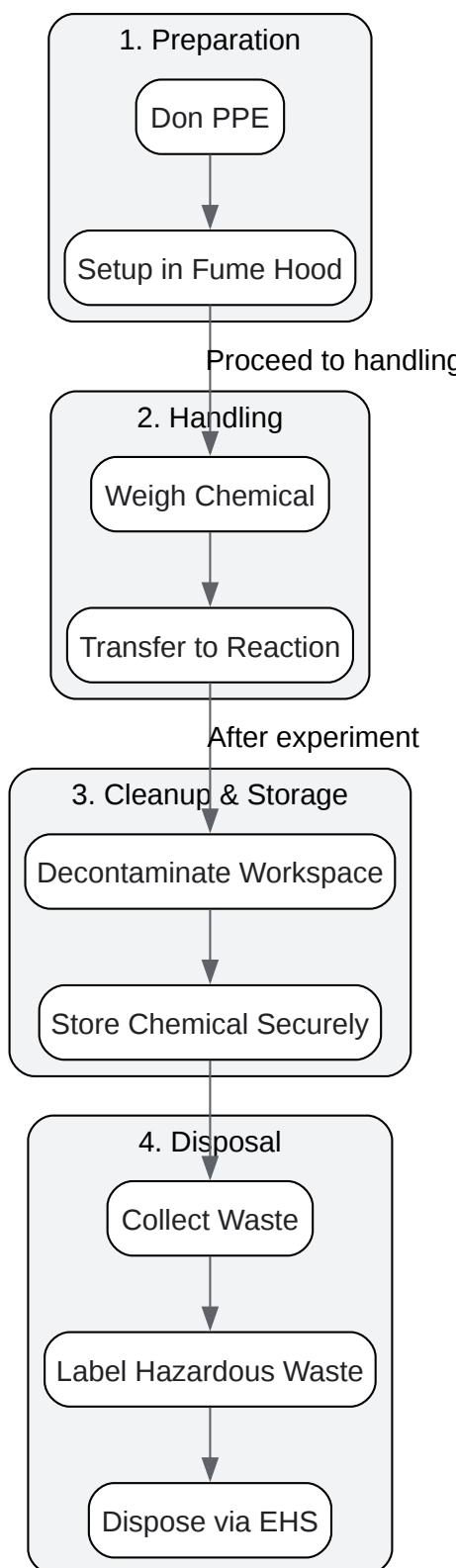
- Avoid the formation of dust during handling.[2][3][4]
- Weigh and transfer the chemical carefully to prevent spills.
- Avoid contact with skin, eyes, and clothing.[4][6]
- Do not eat, drink, or smoke in the handling area.[3]

3. In Case of Exposure:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids.[3][4] Remove contact lenses if present and easy to do. Seek immediate medical attention from an ophthalmologist.
- Skin Contact: Take off all contaminated clothing immediately. Wash the affected area with plenty of soap and water.[2][5] If skin irritation persists, get medical advice.[3][4]
- Inhalation: Move the person to fresh air. If breathing is difficult, provide artificial respiration. Seek medical attention if you feel unwell.[2][5]
- Ingestion: Clean the mouth with water and then drink plenty of water.[3][4] Do not induce vomiting. Seek medical attention.

4. Post-Handling:

- Wash hands and any exposed skin thoroughly after handling.[4][12]
- Clean the work area and decontaminate any surfaces that may have come into contact with the chemical.
- Securely close the container and return it to its designated storage location.



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Caption: Experimental workflow for handling **4-Hydroxy-2-iodobenzaldehyde**.

Disposal Plan

Proper disposal is critical to prevent environmental contamination and ensure regulatory compliance. This material and its container must be disposed of as hazardous waste.[\[6\]](#)

1. Waste Collection:

- Collect excess **4-Hydroxy-2-iodobenzaldehyde** and any contaminated disposable materials (e.g., gloves, weighing paper) in a designated, compatible, and clearly labeled hazardous waste container.[\[4\]](#)[\[6\]](#)
- Do not mix with other waste streams unless compatibility is confirmed.

2. Labeling:

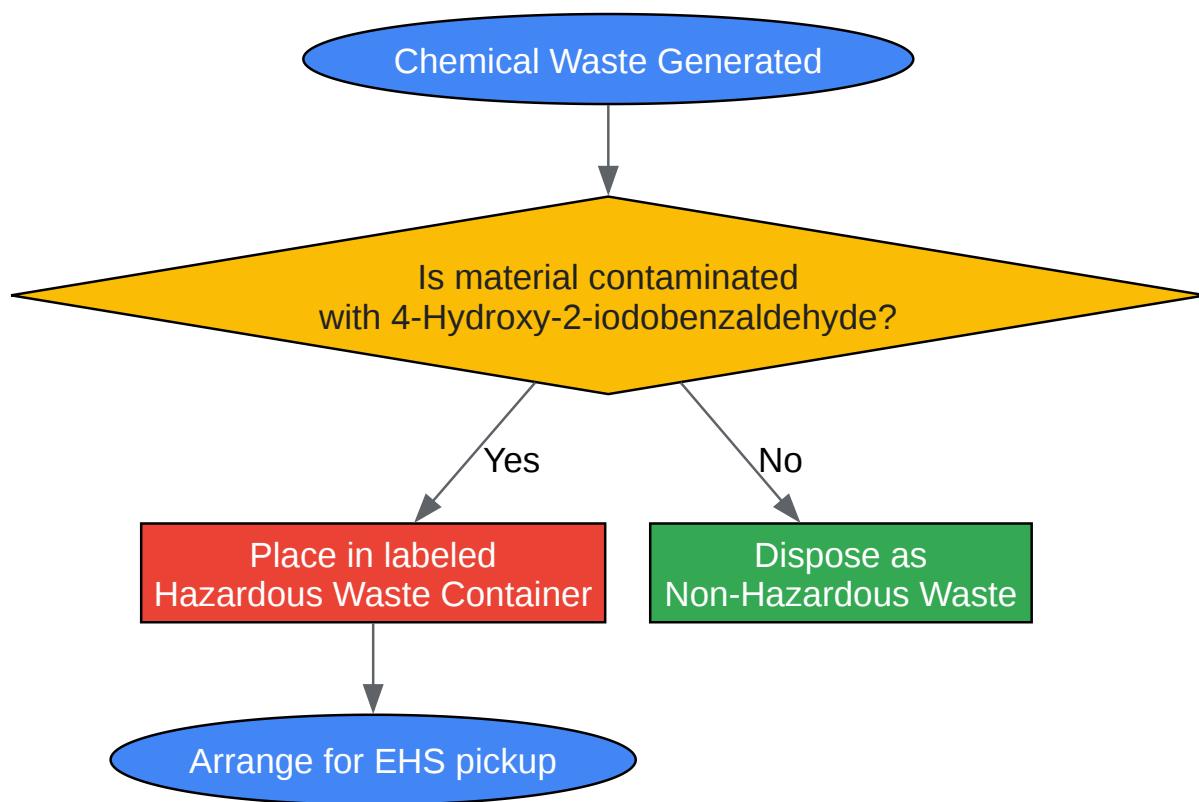
- The waste container must be labeled with "Hazardous Waste" and the full chemical name: "**4-Hydroxy-2-iodobenzaldehyde**".
- Keep the container closed except when adding waste.

3. Storage Pending Disposal:

- Store the waste container in a designated satellite accumulation area.
- Ensure the storage area is secure and away from drains.[\[6\]](#)

4. Final Disposal:

- Arrange for pickup and disposal through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal company.[\[3\]](#)
- Do not empty the chemical or its container into drains or dispose of it with regular trash.[\[5\]](#)[\[6\]](#)



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Caption: Disposal decision pathway for materials.

Summary of Key Data

| Parameter | Information | Reference |
|-------------------------------|--|-----------|
| GHS Hazard Statements | H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation. | [1][2] |
| GHS Signal Word | Warning | [1][2] |
| Physical Form | Solid | [1] |
| Storage Temperature | 4°C, protect from light, stored under nitrogen | [1] |
| Incompatible Materials | Strong oxidizing agents, Strong bases | [4][11] |
| Hazardous Combustion Products | Carbon monoxide (CO), Carbon dioxide (CO ₂), Hydrogen iodide | [5][11] |

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